

# 1-(4-Fluorobenzoyl)piperidin-4-one CAS number and molecular formula

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## Compound of Interest

Compound Name: 1-(4-Fluorobenzoyl)piperidin-4-one

Cat. No.: B1336085

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## Technical Guide: 1-(4-Fluorobenzoyl)piperidin-4-one

CAS Number: 648895-46-9 Molecular Formula:  $C_{12}H_{12}FNO_2$

This technical guide provides a comprehensive overview of **1-(4-Fluorobenzoyl)piperidin-4-one**, a versatile building block for researchers, scientists, and drug development professionals. The document outlines its chemical properties, synthesis, and known biological applications, with a focus on its role in medicinal chemistry and neuroscience.

## Physicochemical and Quantitative Data

The following table summarizes the key physicochemical properties of **1-(4-Fluorobenzoyl)piperidin-4-one**.

Property	Value	Reference
CAS Number	648895-46-9	[1]
Molecular Formula	C <sub>12</sub> H <sub>12</sub> FNO <sub>2</sub>	[1]
Molecular Weight	221.23 g/mol	[1]
Melting Point	96-102 °C	[1]
Purity	≥ 99%	[1]
Storage Conditions	0-8°C	[1]

## Synthesis and Experimental Protocols

While a specific detailed protocol for the synthesis of **1-(4-Fluorobenzoyl)piperidin-4-one** is not readily available in the public domain, the synthesis of structurally similar piperidin-4-ones is well-documented. A common and adaptable method is the N-acylation of a piperidin-4-one precursor. Below is a representative experimental protocol for a related compound, which can be adapted for the synthesis of the title compound.

### Representative Experimental Protocol: Synthesis of 1-Benzoyl-4-piperidone

This protocol describes the synthesis of 1-Benzoyl-4-piperidone and can be adapted by substituting benzoyl chloride with 4-fluorobenzoyl chloride.

#### Materials:

- 4-Piperidone monohydrate hydrochloride
- Anhydrous potassium carbonate
- Dry N,N-Dimethylformamide (DMF)
- 4-Fluorobenzoyl chloride
- Ethyl acetate
- Brine solution

- Anhydrous sodium sulfate

#### Procedure:

- A mixture of 4-piperidone monohydrate hydrochloride (1 equivalent) and anhydrous potassium carbonate (3.5 equivalents) in dry DMF is stirred for 30 minutes at room temperature.
- 4-Fluorobenzoyl chloride (1.1 equivalents) is added dropwise to the reaction mixture.
- The reaction is heated at 65°C for 14 hours.
- After cooling to room temperature, the mixture is filtered and quenched with ice water.
- The resulting mixture is extracted with ethyl acetate.
- The combined organic layers are washed with water followed by brine.
- The organic phase is dried over anhydrous sodium sulfate and the solvent is evaporated under reduced pressure to yield the crude product.
- The crude product can be further purified by column chromatography or recrystallization.

## Biological Activity and Applications

**1-(4-Fluorobenzoyl)piperidin-4-one** serves as a key intermediate in the synthesis of various pharmaceuticals and is a valuable tool in neuroscience research.<sup>[1]</sup>

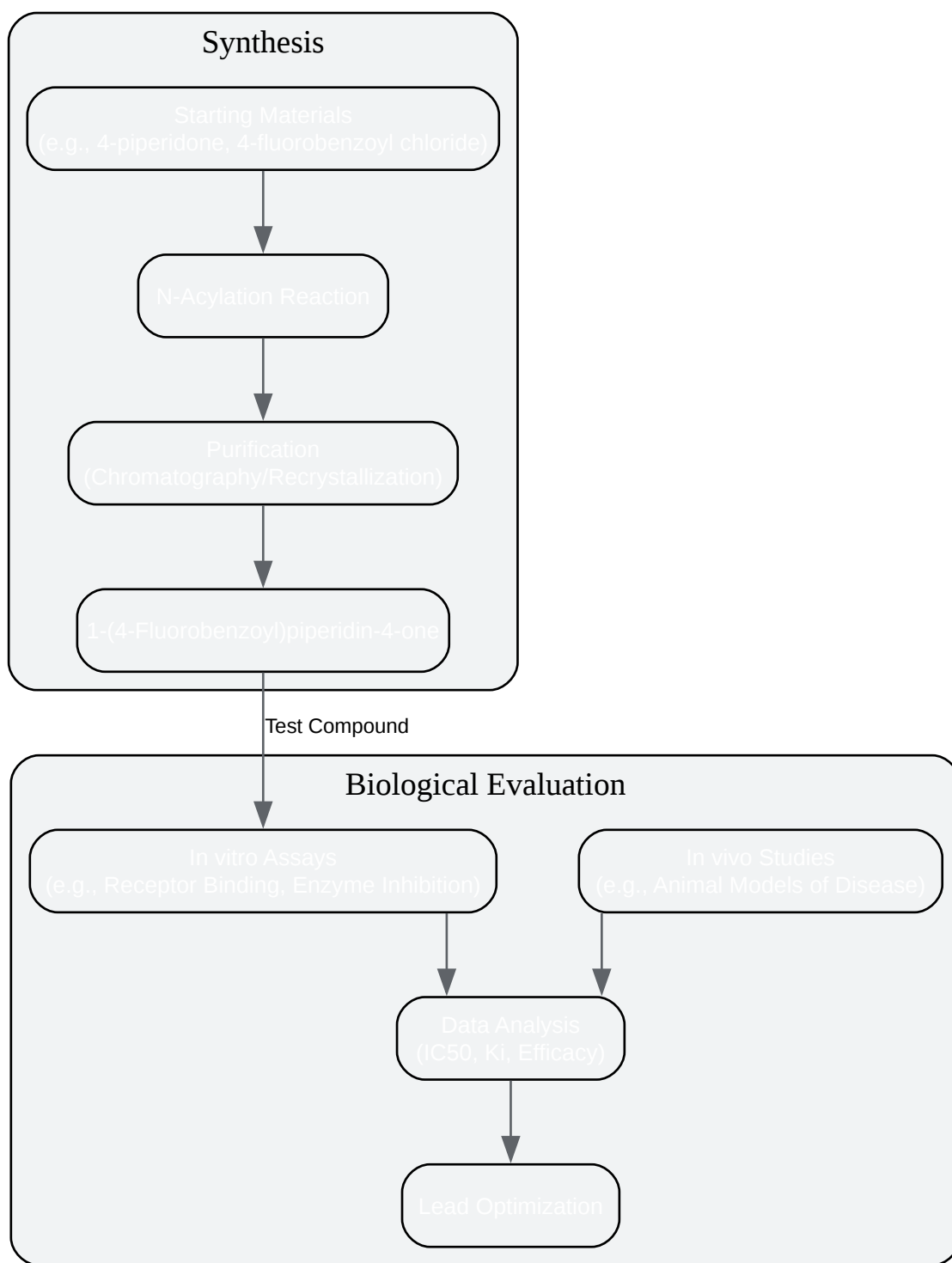
**Pharmaceutical Development:** This compound is a crucial building block in the development of analgesics and anti-inflammatory drugs.<sup>[1]</sup> The piperidin-4-one scaffold is a common feature in many biologically active molecules.

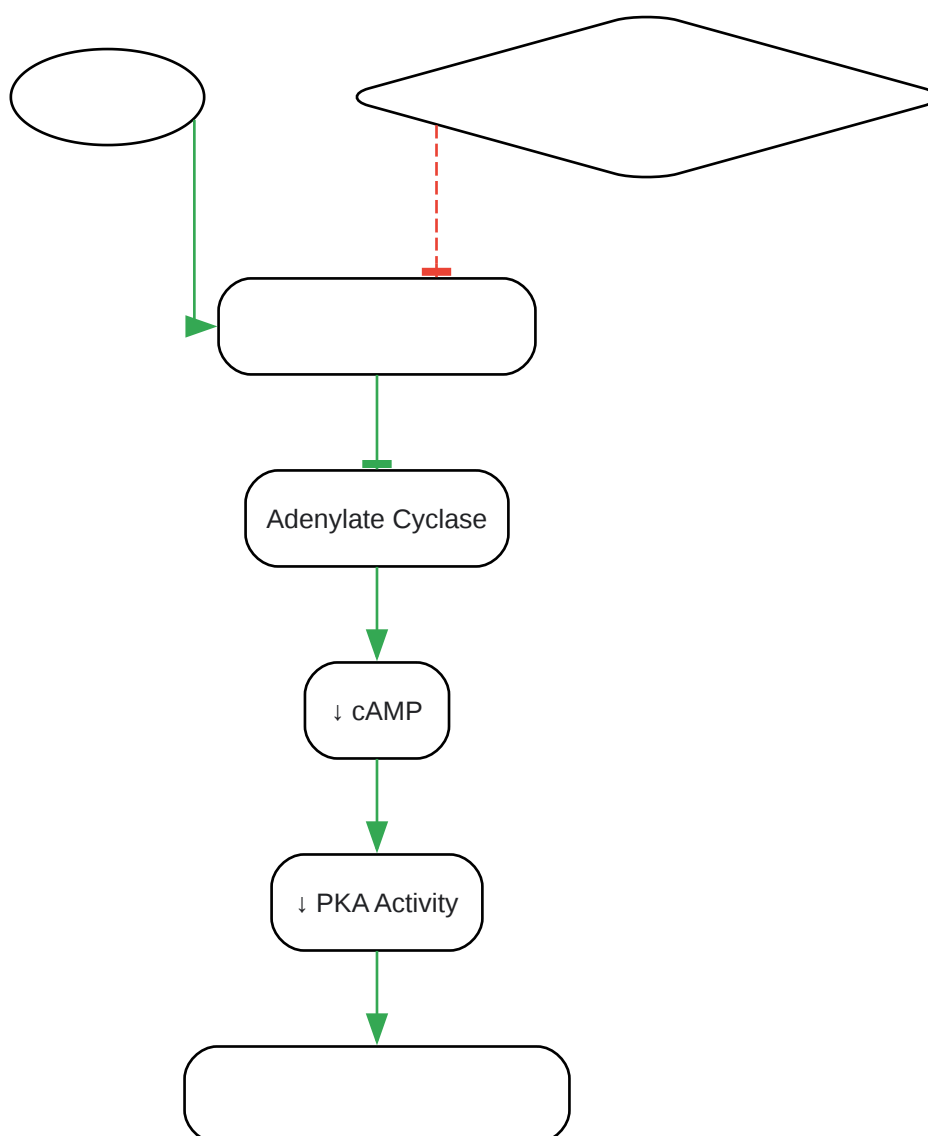
**Neuroscience Research:** Derivatives of **1-(4-Fluorobenzoyl)piperidin-4-one** are utilized in studies investigating the modulation of neurotransmitter systems.<sup>[1]</sup> The fluorobenzoyl group can influence the binding affinity and selectivity of these compounds for various receptors in the central nervous system (CNS). Research on related compounds suggests potential applications in understanding and treating neurological disorders.<sup>[2][3]</sup>

**Chemical Synthesis:** As a versatile building block, this compound enables the creation of complex molecular structures for drug discovery.<sup>[1]</sup> The ketone and the tertiary amine functionalities offer multiple points for chemical modification.

**Biochemical Assays:** Researchers utilize **1-(4-Fluorobenzoyl)piperidin-4-one** and its derivatives in various biochemical assays to evaluate their biological activity and to identify new therapeutic targets.<sup>[1]</sup>

The following diagram illustrates a general workflow for the synthesis and biological evaluation of piperidin-4-one derivatives.





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